Application Notes & Protocols: Leveraging m-PEG4-Phosphonic Acid for Functional Hydrogel Systems

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Compound of Interest

Compound Name:	*m-PEG4-phosphonic acid*
CAS No.:	*750541-89-0*
Cat. No.:	*B609263*

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Abstract

Poly(ethylene glycol) (PEG) hydrogels are foundational biomaterials in drug delivery and tissue engineering, prized for their biocompatibility and tunable properties.[1] The incorporation of functional moieties is a key strategy for imparting advanced capabilities to these networks. This document provides a detailed guide for researchers, scientists, and drug development professionals on the use of **m-PEG4-phosphonic acid**, a heterobifunctional PEG linker, to create functionalized hydrogel systems. We will explore the fundamental role of the phosphonic acid group in mediating ionic interactions and surface adhesion, present detailed protocols for integrating this molecule into hydrogel networks and onto surfaces, and discuss methods for characterizing the resulting materials. The focus is on leveraging the unique chemical properties of the phosphonate moiety to design hydrogels for applications in targeted drug delivery, bone tissue engineering, and biosensing.

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Part 1: Scientific Foundation - The Role of the Phosphonic Acid Moiety

The decision to incorporate phosphonic acid groups into a hydrogel network is driven by the unique and powerful chemical properties of this functional group. Unlike simple carboxylates or sulfates, the phosphonate group ($R\text{-}PO(OH)_2$), and its conjugate base, offers a distinct set of interactions that can be exploited for advanced material design.

- Strong Metal Chelation & Ionic Crosslinking: Phosphonic acids are potent chelators of di- and trivalent metal cations, such as Ca^{2+}, Fe^{3+}, and Zn^{2+}. This property is central to their use in hydrogel formation. Polymer chains functionalized with phosphonic acid groups can be crosslinked through the addition of these cations, forming stable, ionically-crosslinked networks.[2][3] This mechanism is particularly relevant in bone tissue engineering, as it mimics the way natural bone tissue is mineralized.[4] Hydrogels containing phosphonate groups have been shown to mineralize faster and more completely than their non-phosphonated analogues.[4][5]

- High-Affinity Surface Adhesion: The phosphonic acid moiety exhibits an exceptionally strong and stable binding affinity to a wide range of metal oxide surfaces, including titanium dioxide (TiO_2), iron oxides (Fe_2O_3, Fe_3O_4), and hydroxyapatite (HAp).[6] This interaction is significantly stronger than that of carboxylates or thiols, allowing for the robust anchoring of PEG chains to implant surfaces, nanoparticles, or sensor substrates. This creates a highly hydrated, protein-resistant PEG layer that improves biocompatibility and reduces non-specific binding.[6][7]

- Hydrogen Bonding Networks: The P=O and P-OH groups in the phosphonic acid moiety are excellent hydrogen bond donors and acceptors. Within a polymer matrix, these groups can form extensive hydrogen bonding networks, which contributes to the hydrogel's structural integrity and can influence its swelling behavior and thermal stability.[8]

- Biocompatibility: Phosphorus-containing polymers are generally regarded as having excellent biocompatibility, in part due to the structural similarity of the phosphate group to naturally occurring biomolecules like nucleic acids and phospholipids.[7][9] This makes them highly suitable for biomedical applications where host-implant interaction is critical.

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Part 2: Physicochemical Properties of m-PEG4-Phosphonic Acid

m-PEG4-phosphonic acid is a hydrophilic linker molecule featuring a terminal methoxy group and a terminal phosphonic acid group, separated by a four-unit PEG spacer. Its single phosphonic acid group means it cannot act as a primary crosslinker on its own; rather, it is used to functionalize polymers, surfaces, or nanoparticles.

Property	Value	Source
Chemical Name	(2,5,8,11-tetraoxatridecan-13-yl)phosphonic acid	[10]
CAS Number	1872433-62-9	[10][11]
Molecular Formula	$C_9H_{21}O_7P$	[10][11]
Molecular Weight	272.23 g/mol	[10]
Appearance	Solid Powder	[10]
Solubility	Soluble in Water, DMSO, DMF	[10][11]

Part 3: Mechanisms of Integration into Hydrogel Networks

Given that **m-PEG4-phosphonic acid** is monofunctional with respect to its end groups, it must be strategically incorporated into a larger system to contribute to hydrogel formation. The primary mechanisms are ionic crosslinking of phosphonate-bearing polymers and surface functionalization.

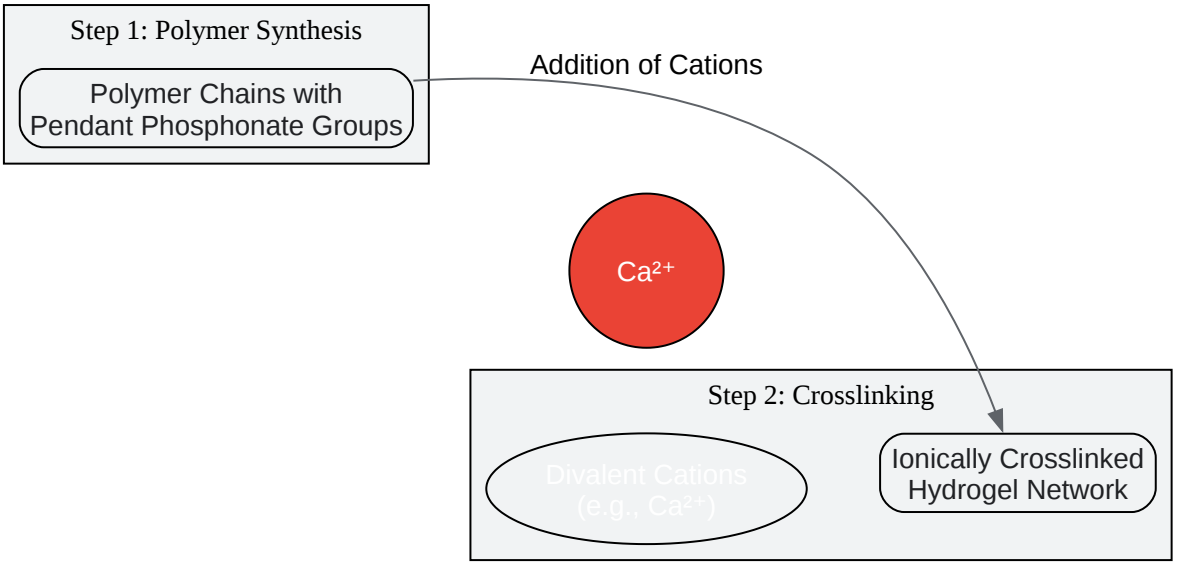
Mechanism 1: Ionic Crosslinking

This strategy involves first synthesizing a polymer backbone that has pendant phosphonic acid groups. These functionalized polymer chains are then crosslinked by adding multivalent cations. While **m-PEG4-phosphonic acid** cannot be directly polymerized, a common approach is to copolymerize a primary monomer (like acrylamide or N-isopropylacrylamide) with a

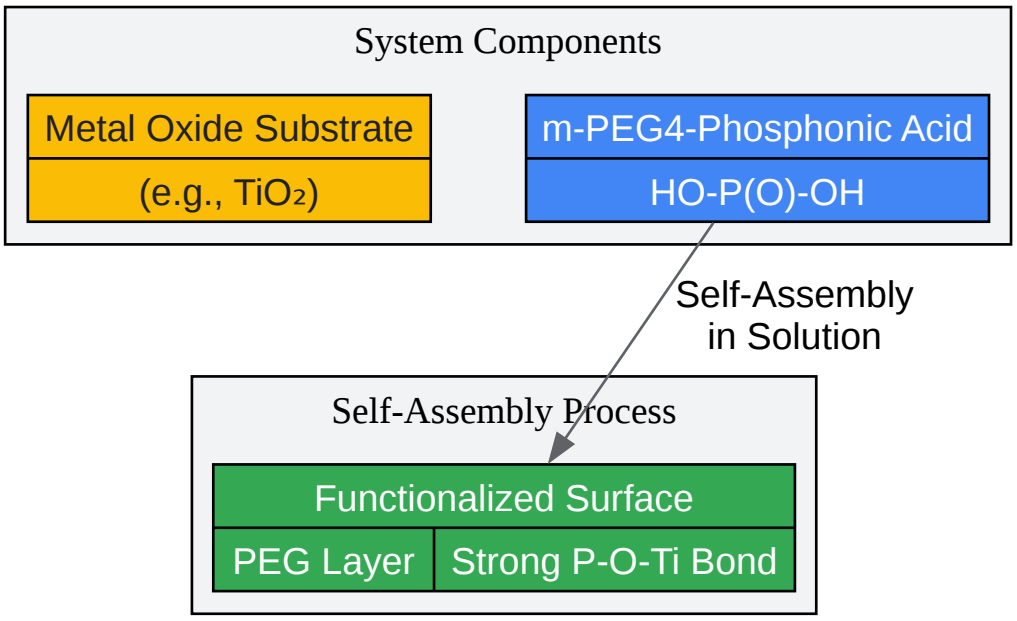
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custom-synthesized, polymerizable monomer bearing a phosphonate group. The resulting linear polymer can then be crosslinked.

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Caption: Surface functionalization via phosphonic acid binding.

Part 4: Experimental Protocols

Disclaimer: These protocols are intended for research purposes by qualified individuals. Standard laboratory safety procedures, including the use of personal protective equipment (PPE), should be followed at all times.

Protocol 1: Formation of an Ionically Crosslinked Hydrogel

This protocol is a representative example. It first requires the synthesis of a phosphonate-containing monomer, followed by copolymerization and ionic crosslinking.

Step 1.1: Synthesis of N-(2-acrylamidoethyl)-P,P-diethylphosphonamide (AAm-PEG1-Phosphonate Ester) (This is a hypothetical but plausible monomer synthesis to illustrate the principle)

- In a round-bottom flask under nitrogen, dissolve N-(2-aminoethyl)acrylamide hydrochloride (1 eq.) and triethylamine (2.5 eq.) in anhydrous dichloromethane (DCM).

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- Cool the mixture to 0°C in an ice bath.
- Slowly add diethyl chlorophosphate (1.1 eq.) dropwise while stirring.
- Allow the reaction to warm to room temperature and stir overnight.
- Wash the reaction mixture with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to yield the phosphonate ester-functionalized acrylamide monomer. Purify by column chromatography.

Step 1.2: Radical Co-polymerization

- In a vial, dissolve the primary monomer (e.g., N-isopropylacrylamide, NIPAAm) and the synthesized AAm-PEG1-Phosphonate Ester monomer (e.g., at a 95:5 molar ratio) in deionized water to a total monomer concentration of 10% (w/v).
- Add a crosslinker such as N,N'-methylenebis(acrylamide) (MBA) at 1 mol% relative to the total monomer concentration.
- Add a photoinitiator like LAP (Lithium phenyl-2,4,6-trimethylbenzoylphosphinate) at 0.05% (w/v).
- Vortex the solution thoroughly to ensure homogeneity.
- Pipette the solution into a mold (e.g., between two glass plates with a 1 mm spacer).
- Expose the mold to UV light (365 nm) for 10 minutes to initiate polymerization and form a covalently crosslinked hydrogel with pendant phosphonate ester groups.

Step 1.3: Hydrolysis of Ester to Phosphonic Acid

- Submerge the prepared hydrogel in a solution of trimethylsilyl bromide (TMSBr) in DCM for 3 hours to cleave the ethyl esters. [12]2. Transfer the hydrogel to methanol for 1 hour, then wash extensively with deionized water for 48 hours, replacing the water frequently, to remove all reactants and byproducts and to rehydrate the gel. This yields a hydrogel with pendant phosphonic acid groups.

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Step 1.4: Ionic Crosslinking

- Prepare a 100 mM solution of calcium chloride ($CaCl_2$) in deionized water.
- Immerse the phosphonic acid-functionalized hydrogel discs in the $CaCl_2$ solution.
- Observe the hydrogel. It will likely contract and become more opaque as ionic crosslinks form between the polymer chains, mediated by the Ca^{2+} ions. The gelation and change in mechanical properties can be monitored over time.

Protocol 2: Surface Modification of Titanium Dioxide with **m-PEG4-Phosphonic Acid**

This protocol describes how to create a biocompatible PEG layer on a titanium surface.

- Substrate Preparation: Clean a titanium dioxide substrate (e.g., a glass slide coated with TiO_2) by sonicating in ethanol for 15 minutes, followed by rinsing with deionized water and drying under a stream of nitrogen.
- Solution Preparation: Prepare a 5 mM solution of **m-PEG4-phosphonic acid** in anhydrous ethanol.
- Surface Functionalization: Immerse the cleaned TiO_2 substrate in the **m-PEG4-phosphonic acid** solution.
- Incubation: Allow the self-assembly to proceed for 12-24 hours at room temperature in a sealed container to prevent solvent evaporation.
- Rinsing: Remove the substrate from the solution and rinse thoroughly with fresh ethanol to remove any non-covalently bound molecules.
- Drying: Dry the functionalized substrate under a stream of nitrogen.
- Verification (Optional): The successful PEGylation of the surface can be confirmed by contact angle measurements (which should show increased hydrophilicity) or X-ray photoelectron spectroscopy (XPS) to detect the presence of phosphorus and changes in the C1s and O1s spectra.

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Part 5: Characterization of Phosphonate-Functionalized Hydrogels

To validate the successful formation and properties of the hydrogel, a suite of characterization techniques should be employed.

Characterization Method	Purpose	Expected Outcome
Fourier-Transform Infrared (FTIR) Spectroscopy	To confirm the incorporation of phosphonate groups.	Appearance of characteristic peaks for P=O (around 1250 cm^{-1}) and P-O-C (around 1050 cm^{-1}). [8]
Swelling Studies	To determine the water uptake capacity and response to ionic environments.	The swelling ratio is expected to decrease in solutions with higher ionic strength or in the presence of divalent cations due to charge screening and ionic crosslinking. [5][13]
Rheology	To measure mechanical properties like storage modulus (G') and loss modulus (G'').	Ionic crosslinking should lead to a significant increase in the storage modulus (G'), indicating a stiffer, more solid-like gel. [14]
Zeta Potential	To measure the surface charge of the hydrogel.	Hydrogels with phosphonic acid groups will exhibit a negative zeta potential at neutral pH due to the deprotonation of the acid groups. [8]
Inductively Coupled Plasma (ICP) Analysis	To quantify the amount of metal ions bound within the hydrogel after ionic crosslinking.	Detectable and quantifiable levels of the crosslinking cation (e.g., Calcium) within the hydrogel matrix.

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Part 6: Applications & Future Directions

The unique properties of phosphonate-functionalized hydrogels open up numerous advanced applications:

- Bone Tissue Engineering: The ability of phosphonate groups to chelate calcium ions and bind to hydroxyapatite makes these hydrogels excellent candidates for bone regeneration scaffolds. [4]They can act as templates for controlled mineralization and support the adhesion and proliferation of osteoblasts. [5]* Controlled Drug Delivery: Ionically crosslinked hydrogels can be designed to release therapeutic agents in response to changes in the local ionic environment. Furthermore, drug-loaded nanoparticles functionalized with **m-PEG4-phosphonic acid** can be anchored within a hydrogel depot for sustained release.

- Biosensors and Biointerfaces: Surfaces modified with **m-PEG4-phosphonic acid** can be used to create highly specific and sensitive biosensors. The PEG layer minimizes non-specific protein fouling, while the terminal methoxy group can be converted to other functional groups for the specific immobilization of antibodies or enzymes. [6] Future work should focus on exploring more complex architectures, such as multi-domain hydrogels with gradients of phosphonation, and investigating their in vivo performance and long-term biocompatibility. [15]

References

- ResolveMass Laboratories Inc. (2025). Formulation of Poly(ethylene glycol) Hydrogels for Drug Delivery.
- In-chain poly(phosphonate)
- Köse, M. D., et al. (2020). Design of Crosslinked Hydrogels Comprising Poly(Vinylphosphonic Acid) and Bis[2-(Methacryloyloxy)Ethyl] Phosphate as an Efficient Adsorbent for Wastewater Dye Removal. Polymers (Basel). [Link]
- Guven, M. N., et al. (2018). Bisphosphonic Acid-Functionalized Cross-Linkers to Tailor Hydrogel Properties for Biomedical Applications. ACS Omega. [Link]
- Guven, M. N., et al. (2018). Bisphosphonic Acid-Functionalized Cross-Linkers to Tailor Hydrogel Properties for Biomedical Applications. National Institutes of Health. [Link]

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- ResearchGate. (n.d.). Studies on the Biocompatibility of Poly(diethyl vinyl-phosphonate) with a New Fluorescent Marker. [Link]
- Riou, A., et al. (2011). Phosphorus-Containing Polymers: A Great Opportunity for the Biomedical Field. Biomacromolecules. [Link]
- AxisPharm. (n.d.). **m-PEG4-phosphonic acid**. [Link]
- Roy, A., et al. (2024). Rapid in situ forming PEG hydrogels for mucosal drug delivery. Biomaterials Science. [Link]
- Janoušková, O., et al. (2023). Phosphorus-Containing Polymers as Sensitive Biocompatible Probes for 31P Magnetic Resonance. National Institutes of Health. [Link]
- Ahmed, E. M. (2015). Hydrogel: Preparation, characterization, and applications: A review. Journal of Advanced Research. [Link]
- Kabiri, K., et al. (2021). Polymer-Supported Phosphoric, Phosphonic and Phosphinic Acids—From Synthesis to Properties and Applications in Separation Processes. MDPI. [Link]
- Canning, S. L., et al. (2015). Phosphonic Acid-Functionalized Diblock Copolymer Nano-Objects via Polymerization-Induced Self-Assembly: Synthesis, Characterization, and Occlusion into Calcite Crystals. Macromolecules. [Link]
- Witting, D. M., et al. (2015). Characterization of the crosslinking kinetics of multi-arm poly(ethylene glycol) hydrogels formed via Michael-type addition. National Institutes of Health. [Link]
- Uğur, Z., et al. (2021). Smart Hydrogels: Preparation, Characterization, and Determination of Transition Points of Crosslinked N-Isopropyl Acrylamide/Acrylamide/Carboxylic Acids Polymers. National Institutes of Health. [Link]

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Sources

- 1. resolvemass.ca [resolvemass.ca]
- 2. The Formation Mechanism of Hydrogels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Bisphosphonic Acid-Functionalized Cross-Linkers to Tailor Hydrogel Properties for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. m-PEG4-phosphonic acid, CAS 750541-89-0 | AxisPharm [axispharm.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Design of Crosslinked Hydrogels Comprising Poly(Vinylphosphonic Acid) and Bis[2-(Methacryloyloxy)Ethyl] Phosphate as an Efficient Adsorbent for Wastewater Dye Removal - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Phosphorus-Containing Polymers as Sensitive Biocompatible Probes for 31P Magnetic Resonance - PMC [pmc.ncbi.nlm.nih.gov]
- 10. xcessbio.com [xcessbio.com]
- 11. m-PEG4-phosphonic acid, 1872433-62-9 | BroadPharm [broadpharm.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Smart Hydrogels: Preparation, Characterization, and Determination of Transition Points of Crosslinked N-Isopropyl Acrylamide/Acrylamide/Carboxylic Acids Polymers - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Characterization of the crosslinking kinetics of multi-arm poly(ethylene glycol) hydrogels formed via Michael-type addition - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Rapid in situ forming PEG hydrogels for mucosal drug delivery - Biomaterials Science (RSC Publishing) DOI:10.1039/D4BM01101E [pubs.rsc.org]
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